

Safeguarding Your Research: A Comprehensive Guide to Handling Chloroacetone

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Compound of Interest

Compound Name: Chloroacetone

Cat. No.: B047974

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For researchers, scientists, and drug development professionals, the safe handling of hazardous chemicals is paramount. This guide provides essential, immediate safety and logistical information for the use of **Chloroacetone**, a flammable, toxic, and corrosive compound. Adherence to these procedures is critical to ensure a safe laboratory environment.

Immediate Safety & Hazard Information

Chloroacetone is a highly hazardous substance that can be fatal if inhaled or absorbed through the skin.^{[1][2][3]} It is corrosive and can cause severe burns to the skin, eyes, and respiratory tract.^{[1][3][4]} As a lachrymator, it can cause tearing and irritation upon exposure.^[1] The vapor is heavier than air and can travel, posing a flashback and explosion hazard.^[5]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Chloroacetone**.

Property	Value
Flash Point	32 °C (89.6 °F)[1][6]
Boiling Point	119 °C (246.2 °F)[6]
Vapor Density	3.19 (Air = 1.0)[6]
Specific Gravity	1.160[6]
Oral LD50 (Rat)	100 mg/kg[3]
Dermal LD50 (Rabbit)	141 mg/kg[3]
Inhalation LC50 (Rat)	262 ppm/1H
Occupational Exposure Limit	TLV: 1 ppm; 3.8 mg/m ³ C (skin) (ACGIH 1995-1996)[4]

Operational Plan for Handling Chloroacetone

This section provides a step-by-step guide for the safe handling of **Chloroacetone**, from preparation to disposal.

Pre-Handling Preparations

- Risk Assessment: Before any work begins, conduct a thorough risk assessment specific to the planned experiment.
- Emergency Preparedness: Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[2][5] Have an appropriate fire extinguisher (dry chemical, CO₂, alcohol or polymer foam) available.[5]
- Ventilation: All work with **Chloroacetone** must be conducted in a properly functioning chemical fume hood with explosion-proof ventilation.[3][6]
- Personal Protective Equipment (PPE): All personnel must be trained on the proper use of PPE. The following PPE is mandatory:
 - Eye Protection: Wear chemical splash goggles and a face shield.[5] Contact lenses should not be worn.[5]

- Hand Protection: Wear appropriate protective gloves. While specific breakthrough times are not readily available, it is crucial to consult with safety equipment suppliers for recommendations on the most protective glove material.[\[5\]](#)
- Skin Protection: Wear appropriate protective clothing, including a lab coat, apron, and closed-toe shoes to prevent skin exposure.[\[5\]](#)
- Respiratory Protection: If there is a risk of exceeding exposure limits or if ventilation is inadequate, a NIOSH/MSHA approved respirator must be used.[\[6\]](#)

Handling Procedures

- Grounding: Metal containers used for transferring **Chloroacetone** should be grounded and bonded to prevent static discharge.[\[5\]](#)
- Non-Sparking Tools: Use only non-sparking tools and equipment when handling **Chloroacetone**.[\[2\]](#)[\[5\]](#)
- Safe Transfer: Whenever possible, use an automated or closed system to pump liquid **Chloroacetone** from storage containers.[\[5\]](#)
- Avoid Contamination: Do not eat, drink, or smoke in areas where **Chloroacetone** is handled.[\[2\]](#)[\[5\]](#) Wash hands thoroughly after handling.[\[2\]](#)
- Storage: Store **Chloroacetone** in a tightly closed container in a cool, well-ventilated, and dark area, away from heat, sparks, and open flames.[\[5\]](#)[\[7\]](#) It should be stored in a refrigerator/flammables cabinet.[\[1\]](#)[\[6\]](#) Ensure it is stored separately from strong oxidants and bases.[\[2\]](#)[\[6\]](#)

Spill and Emergency Procedures

- Minor Spill:
 - Evacuate non-essential personnel from the area.[\[5\]](#)
 - Remove all ignition sources.[\[5\]](#)

- Wearing appropriate PPE, cover the spill with an inert absorbent material such as dry lime, sand, or soda ash.[\[5\]](#)
- Collect the absorbed material into a covered container for disposal.[\[5\]](#)
- Ventilate and wash the area after clean-up is complete.[\[5\]](#)
- Major Spill or Leak:
 - Evacuate the area immediately.
 - Activate the fire alarm and contact emergency services.
 - Only trained personnel with appropriate protective equipment should attempt to handle the spill.
- Exposure:
 - Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. If the person is conscious, give one or two glasses of water to drink.[\[7\]](#) Seek immediate medical attention.

Disposal Plan

- Waste Characterization: **Chloroacetone** and any contaminated materials must be treated as hazardous waste.[\[5\]](#)
- Containerization: Collect waste in a properly labeled, sealed container.

- Disposal Method: Dispose of the waste through a licensed waste disposal company.[3] Incineration in a facility equipped with an afterburner and scrubber is a recommended method.[2] Do not dispose of **Chloroacetone** down the drain.

Visualizing Safety: Procedural Flowchart

The following diagram illustrates the logical workflow for safely handling **Chloroacetone** and the appropriate emergency responses.



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Caption: Workflow for safe handling and emergency response for **Chloroacetone**.

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